

1,3-Dichloropentane as a Solvent: A Review of Available Data

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Compound of Interest

Compound Name: 1,3-Dichloropentane

Cat. No.: B1348517

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For the attention of: Researchers, scientists, and drug development professionals.

Executive Summary

A comprehensive review of scientific literature and chemical databases reveals a significant lack of documented applications for **1,3-dichloropentane** as a solvent in chemical reactions. While its physical and chemical properties are cataloged, specific examples of its use to facilitate chemical synthesis, including reaction protocols and quantitative data, are not readily available. One study involving kinetic isotope effects noted the molecule as "not reactive" in that specific context.^[1]

This document compiles the available physicochemical data and safety information for **1,3-dichloropentane** to assist researchers in evaluating its potential for novel applications. It also provides a general overview of the role of chlorinated solvents in organic synthesis, although it must be emphasized that these general characteristics may not be directly applicable to **1,3-dichloropentane** without specific experimental validation.

Physicochemical Properties of 1,3-Dichloropentane

A summary of the key physical and chemical properties of **1,3-dichloropentane** is presented below. This data is essential for understanding its potential behavior as a solvent and for designing safe experimental procedures.

Property	Value	Unit	Source
Molecular Formula	C ₅ H ₁₀ Cl ₂	-	[1] [2] [3] [4]
Molecular Weight	141.04	g/mol	[1] [2] [3]
CAS Number	30122-12-4	-	[1] [2] [3] [4]
Appearance	Clear colorless to yellow liquid	-	
Boiling Point	Not specified	K	[5]
LogP (Octanol/Water Partition Coefficient)	2.633	-	[5]
Water Solubility (log10WS)	-2.33	mol/l	[5]
Density	Not specified	g/cm ³	
Vapor Pressure	Not specified	kPa	[5]

Safety and Handling

1,3-Dichloropentane is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or inhaled.[\[2\]](#) It is also known to cause skin and serious eye irritation.[\[2\]](#) Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times when handling this chemical. Work should be conducted in a well-ventilated fume hood.

GHS Hazard Statements:[\[2\]](#)

- H226: Flammable liquid and vapor
- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation

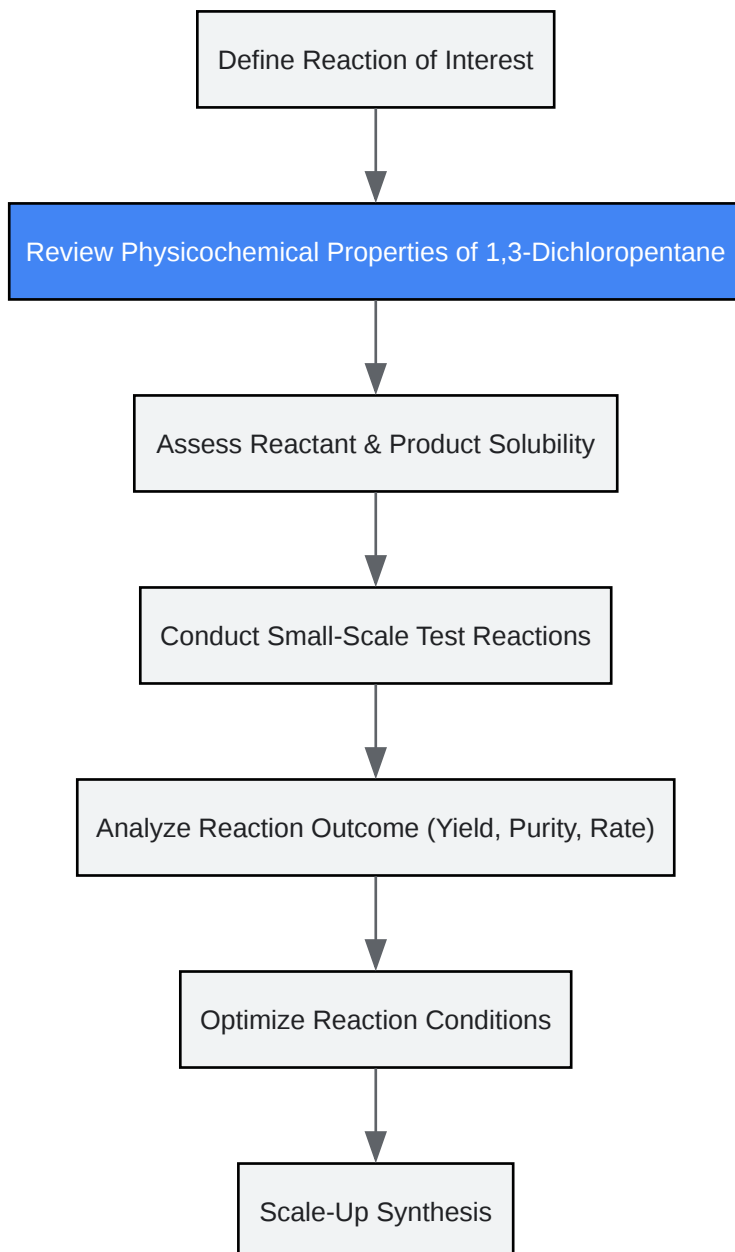
- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

General Considerations for Chlorinated Solvents in Chemical Reactions

While specific data for **1,3-dichloropentane** is lacking, chlorinated solvents as a class, such as dichloromethane and chloroform, are widely used in organic synthesis. They are generally considered to be relatively inert and can dissolve a wide range of organic compounds. Their polarity can vary, which influences their ability to solvate reactants and intermediates, thereby affecting reaction rates and mechanisms. For instance, polar aprotic solvents can be advantageous in certain nucleophilic substitution reactions.

Below is a generalized workflow for evaluating a novel solvent like **1,3-dichloropentane** in a chemical reaction.

General Workflow for Solvent Evaluation



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Caption: A generalized workflow for evaluating a novel solvent.

Potential Research Directions

Given the absence of literature on **1,3-dichloropentane** as a reaction solvent, there is an opportunity for novel research in this area. Key research questions could include:

- Determining the solubility of common organic reactants and catalysts in **1,3-dichloropentane**.
- Evaluating its performance in a range of common organic reactions (e.g., substitutions, additions, metal-catalyzed couplings) and comparing the results to established solvents.
- Investigating its stability under various reaction conditions (e.g., strong acids, bases, oxidizing and reducing agents).

Conclusion

While **1,3-dichloropentane** is commercially available and its basic properties are known, it remains an unexplored solvent for chemical synthesis. The information provided here serves as a starting point for researchers interested in investigating its potential applications. Any experimental work should be preceded by a thorough risk assessment and conducted with appropriate safety precautions.

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